

An In-depth Technical Guide on the Physical Properties of Di-Sec-Butylamine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **disec-butylamine**, specifically its boiling point and density. The information is presented to be a valuable resource for laboratory and development work, with a focus on accurate data presentation and reproducible experimental methodologies.

Core Physical Properties

Di-sec-butylamine is a secondary aliphatic amine characterized by its branched structure, which influences its physical and chemical behavior. It presents as a colorless to pale yellow liquid with a distinct amine-like odor.[1]

Quantitative Data Summary

The following table summarizes the reported values for the boiling point and density of **di-sec-butylamine** from various sources.



Physical Property	Value	Conditions
Boiling Point	134 °C	Not specified
134-137 °C	Standard atmospheric pressure	
135 °C	765 mmHg	_
137-139 °C	Not specified	_
Density	0.753 g/cm ³	at 20 °C
0.753 g/mL	at 25 °C	
0.74 g/mL	Not specified	_

Note: The slight variations in boiling point can be attributed to differences in atmospheric pressure during measurement.[2][3]

Experimental Protocols

Accurate determination of physical properties is fundamental in chemical research and development. The following sections detail standardized methodologies for measuring the boiling point and density of a liquid substance like **di-sec-butylamine**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[2][3][4] The Thiele tube method is a common and reliable technique for this determination.

Apparatus:

- Thiele tube
- Thermometer (with appropriate range)
- Capillary tube (sealed at one end)



- · Small test tube
- Heating source (e.g., Bunsen burner or hot plate)
- Liquid paraffin or other suitable heating bath oil
- Stand and clamps

Procedure:

- Fill the Thiele tube with liquid paraffin to the level of the side arm.
- Add a small amount of **di-sec-butylamine** into the small test tube.
- Place the capillary tube, with its sealed end up, into the test tube containing the sample.
- Attach the test tube to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- Immerse the thermometer and the attached test tube into the Thiele tube, making sure the heating oil level is above the sample but below the opening of the test tube.
- Gently heat the side arm of the Thiele tube. This design promotes convection currents, ensuring uniform temperature distribution.[4]
- As the temperature rises, air trapped in the capillary tube will expand and escape as a slow stream of bubbles.
- Continue gentle heating until a rapid and continuous stream of bubbles emerges from the capillary tube.
- Stop heating and allow the apparatus to cool.
- The boiling point is the temperature at which the stream of bubbles ceases and the liquid begins to enter the capillary tube.[4] Record this temperature.

Determination of Density



Density is the mass of a substance per unit volume. For a liquid, it is typically measured in g/mL or g/cm³.

Apparatus:

- Pycnometer or a graduated cylinder
- Analytical balance
- Thermometer

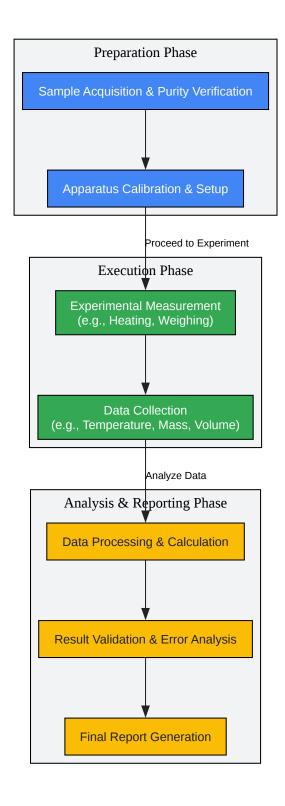
Procedure:

- Ensure the pycnometer or graduated cylinder is clean and completely dry.
- Measure and record the mass of the empty container using an analytical balance. [5][6]
- Fill the container with di-sec-butylamine to a precisely known volume. If using a
 pycnometer, fill it completely.
- Measure and record the mass of the container with the di-sec-butylamine.[5][6]
- Measure and record the temperature of the liquid.
- Calculate the mass of the **di-sec-butylamine** by subtracting the mass of the empty container from the mass of the filled container.
- Calculate the density by dividing the mass of the **di-sec-butylamine** by its volume.

Workflow Visualization

The following diagram illustrates the logical workflow for the experimental determination of a physical property of a chemical compound.





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Caption: Workflow for Physical Property Determination.



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